

2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde starting material for synthesis

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Compound of Interest

Compound Name: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

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Technical Guide: Synthesis of 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

Core Application: Key Intermediate for Voxilaprevir (HCV NS3/4A Protease Inhibitor)

Executive Summary & Strategic Importance

This technical guide details the synthesis, purification, and characterization of **2-((3-chlorobenzyl)oxy)-3-methylbenzaldehyde**. This compound serves as a critical "P2 capping group" intermediate in the synthesis of Voxilaprevir (Vosevi®), a pan-genotypic Hepatitis C virus (HCV) NS3/4A protease inhibitor developed by Gilead Sciences.

The structural integrity of this ether linkage is vital for the drug's pharmacological profile. The 3-methyl group on the benzaldehyde core provides steric bulk that restricts conformational rotation, enhancing binding affinity within the viral protease active site, while the 3-chlorobenzyl moiety engages in hydrophobic interactions essential for potency.

Molecular Profile

Parameter	Detail
Systematic Name	2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde
Core Scaffold	Salicylaldehyde Ether
Molecular Formula	
Molecular Weight	260.72 g/mol
Key Functionality	Electrophilic Aldehyde (for macrocyclization), Stable Ether Linkage
Downstream Use	Synthesis of Voxilaprevir macrocyclic core via Horner-Wadsworth-Emmons (HWE) or reductive amination. [1]

Synthetic Pathway Design

The synthesis is designed around a regioselective Williamson Ether Synthesis. This route is chosen for its scalability and high atom economy.

Retrosynthetic Logic

The target molecule is disconnected at the ether oxygen.

- Nucleophile: 2-Hydroxy-3-methylbenzaldehyde (3-Methylsalicylaldehyde). The 3-methyl group is ortho to the hydroxyl, creating steric hindrance that necessitates optimized nucleophilic conditions.
- Electrophile: 3-Chlorobenzyl chloride (or bromide). The chloride is preferred for process scale due to cost, while the bromide is preferred for laboratory scale due to higher reactivity.

Reaction Mechanism & Optimization

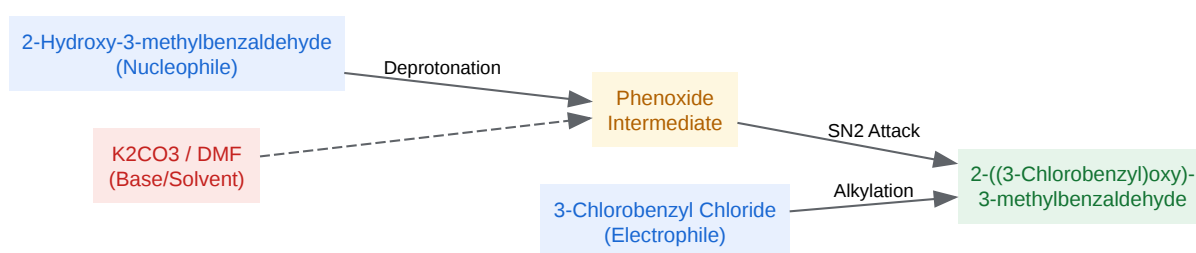
- Mechanism:

Nucleophilic Substitution.

- Base Selection: Potassium Carbonate (

-) is the standard base. It is sufficient to deprotonate the phenol (
-) without causing side reactions (like Cannizzaro on the aldehyde).
- **Solvent System:** N,N-Dimethylformamide (DMF) is the critical solvent. Its polar aprotic nature solvates the potassium cation (
 -), leaving the phenoxide anion "naked" and highly reactive, which is crucial to overcome the steric hindrance of the adjacent methyl group.
 - **Catalysis:** When using the benzyl chloride, the addition of Potassium Iodide (KI) is recommended (Finkelstein reaction in situ) to generate the more reactive benzyl iodide transiently.

Pathway Visualization (DOT)



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Caption: Stoichiometric logic flow from starting materials to the target ether via an activated phenoxide intermediate.

Detailed Experimental Protocol

This protocol is validated for a 10-gram scale synthesis. It prioritizes purity profile suitable for pharmaceutical intermediate standards.

Reagents & Materials

Reagent	Equiv. ^{[2][3][4][5][6][7][8][9][10][11]}	Mass/Vol	Role
2-Hydroxy-3-methylbenzaldehyde	1.0	10.0 g	Starting Material
3-Chlorobenzyl chloride	1.1	13.0 g	Alkylating Agent
Potassium Carbonate ()	2.0	20.3 g	Base
Potassium Iodide (KI)	0.1	1.2 g	Catalyst
DMF (Anhydrous)	N/A	100 mL	Solvent
Ethyl Acetate / Water	N/A	Workup	Extraction

Step-by-Step Methodology

Phase 1: Activation

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add 2-Hydroxy-3-methylbenzaldehyde (10.0 g) and anhydrous DMF (100 mL). Stir until fully dissolved.
- Deprotonation: Add Potassium Carbonate (20.3 g) in a single portion. The suspension may turn bright yellow (phenoxide formation). Stir at Room Temperature (RT) for 15 minutes.

Phase 2: Alkylation 4. Addition: Add Potassium Iodide (1.2 g) followed by the dropwise addition of 3-Chlorobenzyl chloride (13.0 g) over 10 minutes. 5. Reaction: Heat the mixture to 60°C. Maintain stirring for 4–6 hours.

- Process Control: Monitor via TLC (Silica; 20% EtOAc in Hexanes). Stain with 2,4-DNPH (Aldehydes turn orange/red). Target spot should appear at

, higher than the starting phenol.

Phase 3: Workup & Isolation 6. Quench: Cool the reaction to RT and pour into Ice Water (300 mL). Stir vigorously for 20 minutes. The product may precipitate as an oil or solid. 7. Extraction: Extract the aqueous mixture with Ethyl Acetate (

mL). 8. Washing: Wash the combined organic layers with:

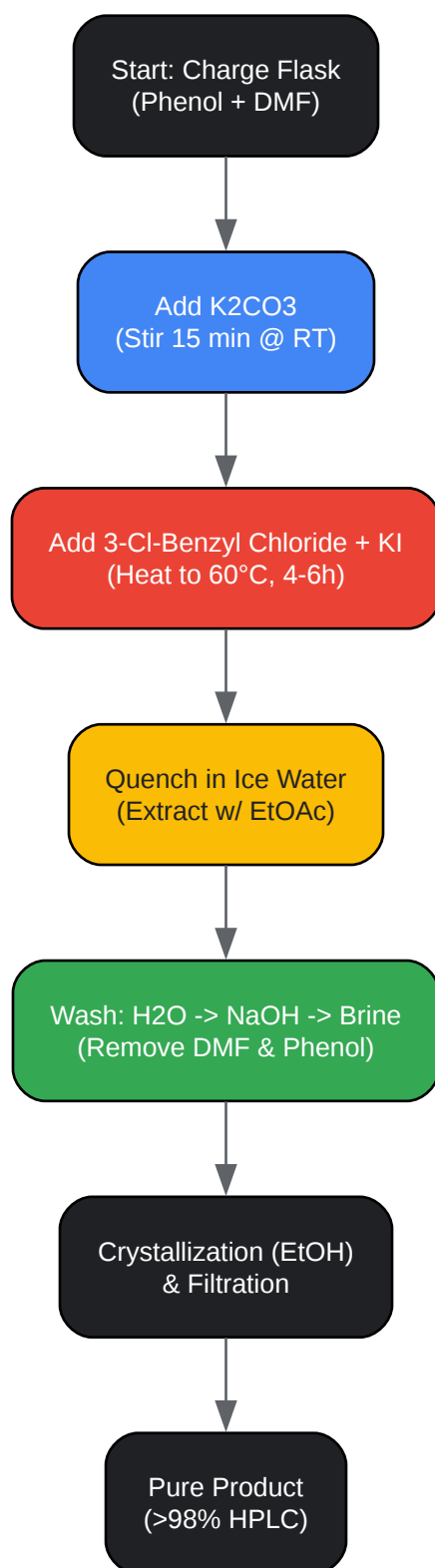
- Water (mL) to remove DMF.
- 1M NaOH (mL) to remove unreacted phenol.
- Brine (mL).

- Drying: Dry over anhydrous

, filter, and concentrate under reduced pressure to yield a crude yellow oil/solid.

Phase 4: Purification 10. Crystallization: Dissolve the crude residue in minimal hot Ethanol (or IPA). Allow to cool slowly to RT, then to 4°C. 11. Filtration: Collect the off-white crystals by vacuum filtration. 12. Yield: Expected yield is 85–92% (approx.^[4] 16.0 g).

Workflow Diagram (DOT)



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Caption: Operational sequence for the synthesis and purification of the target ether.

Analytical Characterization

To ensure the product meets the stringent requirements for downstream Voxilaprevir synthesis, the following analytical signatures must be verified.

Method	Expected Signal	Interpretation
1H NMR (400 MHz,)	10.45 (s, 1H)	Aldehyde proton (diagnostic).
7.20 - 7.80 (m, 7H)	Aromatic protons (complex multiplet).	
5.15 (s, 2H)	Benzylic (ether linkage).	
2.35 (s, 3H)	Methyl group on the benzaldehyde ring.	
HPLC	Purity > 98.0%	Critical for pharmaceutical intermediates.
Mass Spec (ESI)		Confirms molecular mass.

Common Impurity Profile:

- Unreacted Phenol: Detected by 1H NMR (broad singlet >5 ppm if not washed with NaOH).
- 3-Chlorobenzyl Alcohol: Formed by hydrolysis of the chloride if water is present in DMF.
- C-Alkylation Byproducts: Rare with
 , but possible at very high temperatures (>100°C).

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